

# 1-Bromo-4-chlorobenzene-d4 CAS registry number

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## Compound of Interest

Compound Name: 1-Bromo-4-chlorobenzene-d4

Cat. No.: B591516

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## Technical Guide: 1-Bromo-4-chlorobenzene-d4

CAS Registry Number: 134415-42-2

### An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Bromo-4-chlorobenzene-d4**, a deuterated aromatic compound widely utilized in scientific research and development. This document details its chemical and physical properties, safety information, and primary applications, with a focus on its role as an internal standard in analytical chemistry.

## Core Data Presentation

The following tables summarize the key quantitative data for **1-Bromo-4-chlorobenzene-d4**.

Table 1: Chemical and Physical Properties

Property	Value
CAS Registry Number	134415-42-2[1][2]
Molecular Formula	C <sub>6</sub> D <sub>4</sub> BrCl[1]
Molecular Weight	195.48 g/mol [1]
Appearance	Solid
Melting Point	64-67 °C
Purity	≥98%[1]
Isotopic Purity	98 atom % D

Table 2: Spectroscopic and Chromatographic Data

Data Type	Description
SMILES	<chem>BrC1=C([2H])C([2H])=C(C([2H])=C1[2H])Cl</chem> [1]
LogP	3.1025[1]

Table 3: Safety Information

Hazard Statement	Precautionary Statement
Toxic to aquatic life with long lasting effects.	Avoid release to the environment.[1]
Obtain special instructions before use.[1]	
Refer to special instructions/safety data sheets. [1]	

## Applications in Research and Development

**1-Bromo-4-chlorobenzene-d<sub>4</sub>** is primarily utilized as an internal standard in quantitative analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[3] The incorporation of deuterium atoms provides a

distinct mass difference from the non-deuterated analog, allowing for its use in isotope dilution methods. This is particularly valuable in pharmacokinetic and metabolic studies during drug development, where it can be used as a tracer.[3]

## Experimental Protocols

### General Protocol for Use as an Internal Standard in GC-MS Analysis

This protocol provides a general framework for the use of **1-Bromo-4-chlorobenzene-d4** as an internal standard for the quantification of an analyte of interest.

#### 1. Preparation of Stock and Working Solutions:

- Internal Standard Stock Solution (e.g., 1 mg/mL): Accurately weigh a known amount of **1-Bromo-4-chlorobenzene-d4** and dissolve it in a suitable volatile solvent (e.g., methanol, dichloromethane) to a final known volume in a volumetric flask.
- Internal Standard Working Solution (e.g., 10 µg/mL): Dilute the stock solution with the appropriate solvent to achieve the desired working concentration.

#### 2. Sample and Calibration Standard Preparation:

- Calibration Standards: Prepare a series of calibration standards containing the analyte of interest at known concentrations. Spike each calibration standard with a constant, known amount of the **1-Bromo-4-chlorobenzene-d4** working solution.
- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations of the analyte and spike with the same constant amount of the internal standard.
- Test Samples: Spike the unknown samples with the same constant amount of the internal standard.

#### 3. GC-MS Analysis:

- Inject the prepared calibration standards, QC samples, and test samples into the GC-MS system.
- Develop a suitable GC method to achieve chromatographic separation of the analyte and the internal standard.

- Set up the MS to acquire data in a mode that allows for the selective detection and quantification of both the analyte and **1-Bromo-4-chlorobenzene-d4** (e.g., Selected Ion Monitoring - SIM).

#### 4. Data Analysis:

- Integrate the peak areas of the analyte and the internal standard in each chromatogram.
- Calculate the response factor (RF) for the analyte relative to the internal standard for each calibration standard.
- Construct a calibration curve by plotting the peak area ratio (analyte/internal standard) against the analyte concentration.
- Determine the concentration of the analyte in the test samples by using the peak area ratio from the sample and the calibration curve.

## Proposed Synthesis of 1-Bromo-4-chlorobenzene-d4

While a specific detailed protocol for the synthesis of **1-Bromo-4-chlorobenzene-d4** is not readily available in the literature, a plausible route is via a Sandmeyer reaction, analogous to the synthesis of its non-deuterated counterpart.<sup>[4]</sup> The key would be to start with a deuterated precursor. A generalized synthetic approach is outlined below.

Starting Material: 4-Bromoaniline-d4

Reaction Scheme: A two-step process involving diazotization of the deuterated aniline followed by a copper(I) chloride-catalyzed Sandmeyer reaction.

#### Step 1: Diazotization of 4-Bromoaniline-d4

- Dissolve 4-Bromoaniline-d4 in an aqueous solution of a strong acid (e.g., HCl or H<sub>2</sub>SO<sub>4</sub>) and cool the mixture to 0-5 °C in an ice bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO<sub>2</sub>) to the aniline solution while maintaining the low temperature. The diazonium salt formation should be monitored.

#### Step 2: Sandmeyer Reaction

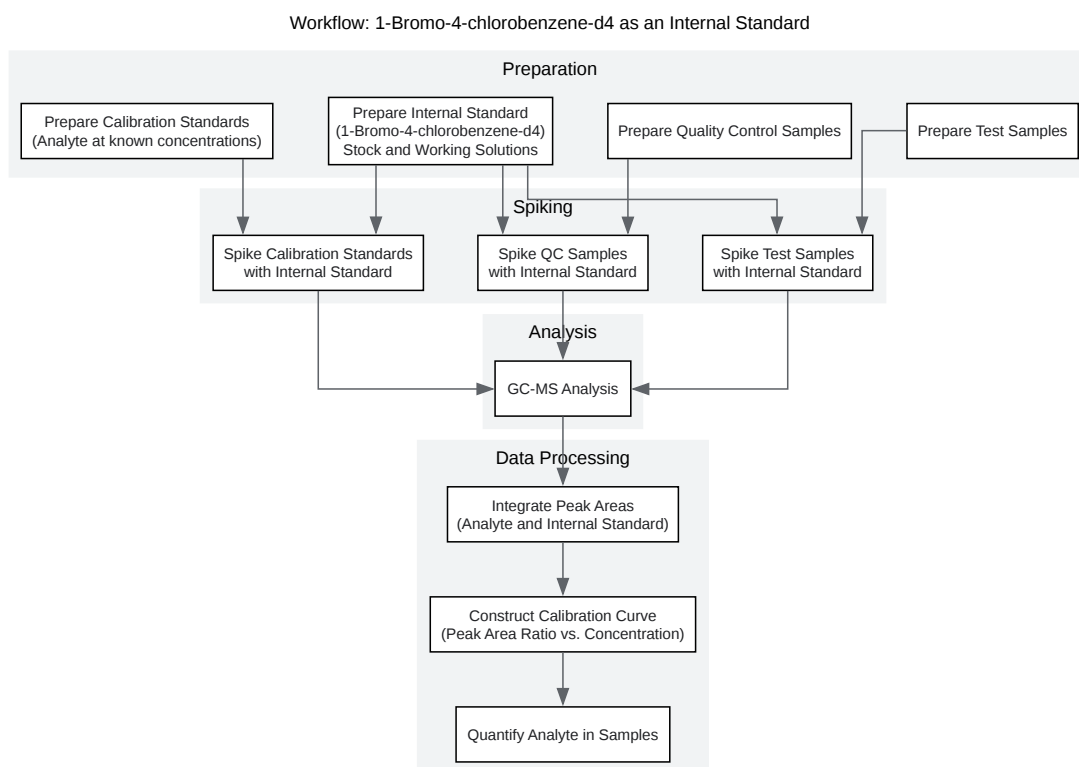
- In a separate flask, prepare a solution of copper(I) chloride (CuCl) in hydrochloric acid.

- Slowly add the cold diazonium salt solution from Step 1 to the CuCl solution.
- Allow the reaction mixture to warm to room temperature and then heat gently to ensure complete reaction, which is often indicated by the cessation of nitrogen gas evolution.
- After the reaction is complete, the crude product can be isolated by steam distillation or solvent extraction.
- The crude **1-Bromo-4-chlorobenzene-d4** can then be purified by recrystallization or chromatography.

Note: This is a generalized protocol and would require optimization of reaction conditions, stoichiometry, and purification methods for optimal yield and purity.

## Visualizations

### Logical Workflow for using **1-Bromo-4-chlorobenzene-d4** as an Internal Standard



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